

Application Notes and Protocols for Intraperitoneal Injection of GSK-843

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Compound of Interest

Compound Name: GSK-843

Cat. No.: B15608183

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These application notes provide detailed protocols for the formulation and intraperitoneal (IP) administration of **GSK-843**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3). The provided information is intended for preclinical research settings.

Introduction

GSK-843 is a small molecule inhibitor that targets the kinase activity of RIPK3, a key regulator of necroptosis, a form of programmed necrotic cell death.[1][2][3] By inhibiting RIPK3, **GSK-843** can block the necroptotic signaling pathway, making it a valuable tool for studying the role of necroptosis in various pathological conditions, including inflammatory diseases.[3][4] **GSK-843** binds to the RIP3 kinase domain with a high affinity, exhibiting an IC₅₀ of 8.6 nM, and inhibits its kinase activity with an IC₅₀ of 6.5 nM.[1][2] While effective at inhibiting necroptosis, it is important to note that at higher concentrations (typically >3 μM), **GSK-843** has been observed to induce apoptosis.[5][6] This pro-apoptotic effect is independent of its kinase inhibition and is thought to be mediated by a conformational change in RIP3 that promotes the assembly of a pro-apoptotic complex.[5][7][8]

Data Presentation

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ N ₅ S ₂	[2][9]
Molecular Weight	377.49 g/mol	[2][10]
Appearance	White to beige powder	[10]
CAS Number	1601496-05-2	[2][10]

Solubility

Solvent	Solubility	Reference
DMSO	≥ 40 mg/mL	[2]
DMSO	50 mg/mL (requires sonication)	[1]
DMSO	2 mg/mL (clear solution)	[10]
Chloroform	Slightly Soluble	[9]
Methanol	Slightly Soluble	[9]

In Vitro Activity

Parameter	Value	Reference
RIP3 Binding IC ₅₀	8.6 nM	[1][2]
RIP3 Kinase Inhibition IC ₅₀	6.5 nM	[1][2]
Necroptosis Inhibition EC ₅₀	<0.12 to 3 μM (in human and mouse cells)	[2][10]

Experimental Protocols

Preparation of GSK-843 Formulation for Intraperitoneal Injection

Two common formulations are provided below. The choice of formulation may depend on the required dose, vehicle tolerance of the animal model, and experimental design.

Formulation 1: Co-Solvent System

This formulation utilizes a mixture of DMSO, PEG300, and Tween-80 to solubilize **GSK-843** for administration in a saline vehicle.

Materials:

- **GSK-843** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)

Protocol:

- Prepare Stock Solution:
 - Weigh the required amount of **GSK-843** powder in a sterile microcentrifuge tube.
 - Add DMSO to dissolve the **GSK-843**. For example, to prepare a 20.8 mg/mL stock solution, dissolve 20.8 mg of **GSK-843** in 1 mL of DMSO.^[1]
 - Vortex thoroughly and sonicate if necessary to ensure complete dissolution.

- Prepare Working Solution (Example for a final concentration of 2.08 mg/mL):
 - In a new sterile tube, add 400 µL of PEG300.
 - Add 100 µL of the 20.8 mg/mL **GSK-843** DMSO stock solution to the PEG300 and mix thoroughly by vortexing.[\[1\]](#)
 - Add 50 µL of Tween-80 and vortex again until the solution is clear.[\[1\]](#)
 - Add 450 µL of sterile saline to bring the total volume to 1 mL.[\[1\]](#)
 - Vortex the final solution until it is a clear and homogenous solution.

Formulation 2: SBE-β-CD Suspension

This formulation uses a Captisol® (Sulfobutylether-β-cyclodextrin) solution to create a suspension of **GSK-843** suitable for IP injection.

Materials:

- **GSK-843** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- SBE-β-CD (Sulfobutylether-β-cyclodextrin)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer

Protocol:

- Prepare 20% SBE-β-CD in Saline:
 - Dissolve 2 g of SBE-β-CD powder in 10 mL of sterile saline.[\[1\]](#)

- Mix until the powder is completely dissolved and the solution is clear. This solution can be stored at 4°C for up to one week.[\[1\]](#)
- Prepare Stock Solution:
 - Prepare a 48 mg/mL stock solution of **GSK-843** in DMSO.[\[1\]](#)
- Prepare Working Suspension (Example for a final concentration of 4.8 mg/mL):
 - In a sterile tube, add 900 µL of the 20% SBE-β-CD in saline solution.
 - Add 100 µL of the 48 mg/mL **GSK-843** DMSO stock solution to the SBE-β-CD solution.[\[1\]](#)
 - Vortex thoroughly to create a uniform suspension.[\[1\]](#)

Intraperitoneal Injection Procedure (Mouse Model)

Materials:

- Prepared **GSK-843** formulation
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)[\[11\]](#)
- Animal restrainer
- 70% Ethanol
- Gauze pads

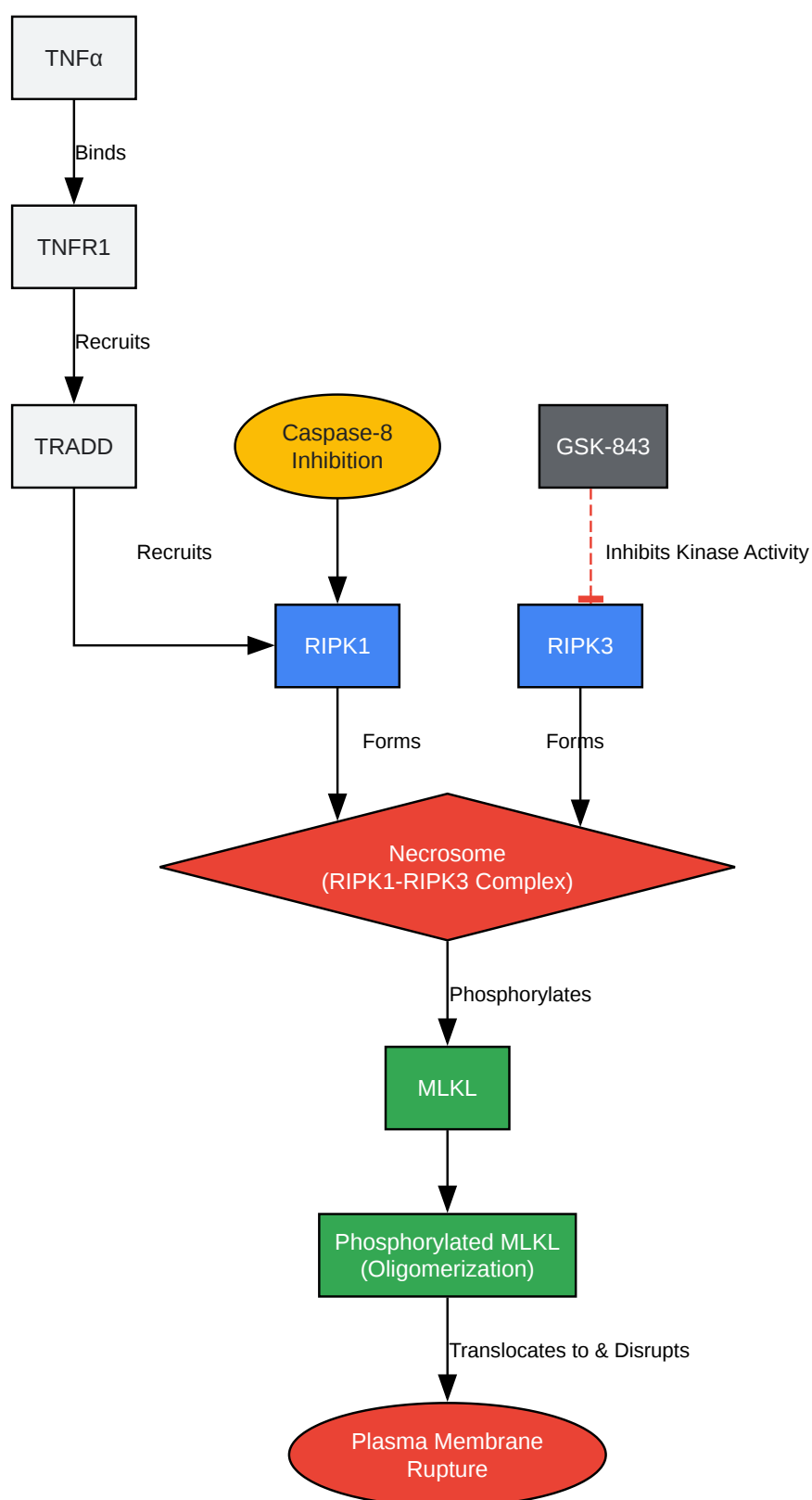
Protocol:

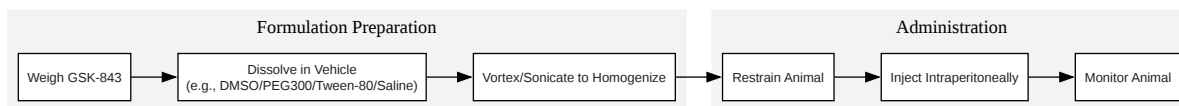
- Animal Handling and Restraint:
 - Properly restrain the mouse to expose the abdomen. Manual restraint by scruffing the neck and securing the tail is common.

- Tilt the animal's head downwards at a slight angle to move the abdominal organs away from the injection site.[\[12\]](#)
- Injection Site Preparation:
 - The recommended injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[\[11\]](#)[\[12\]](#)
 - Wipe the injection site with a gauze pad moistened with 70% ethanol.
- Administration:
 - Draw the desired volume of the **GSK-843** formulation into the syringe. Ensure there are no air bubbles.
 - Insert the needle at a 30-40° angle into the peritoneal cavity.[\[11\]](#)
 - Gently aspirate to ensure no fluid (e.g., blood, urine) is drawn into the syringe. If fluid is present, withdraw the needle and reinject at a different site with a new sterile needle and syringe.[\[11\]](#)[\[12\]](#)
 - Slowly and steadily inject the solution. The maximum recommended injection volume for a mouse is typically < 10 mL/kg.[\[11\]](#)
 - Withdraw the needle and return the animal to its cage.
- Post-Injection Monitoring:
 - Observe the animal for any signs of distress, discomfort, or adverse reactions following the injection.

Visualizations

Signaling Pathway of RIPK3-Mediated Necroptosis





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